

Application Notes and Protocols: Magnesium-Functionalized Granular Coal Gangue for Arsenic Remediation

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Compound Focus: Magnesium arsenate

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Introduction

Coal gangue, a major solid waste from coal mining, presents significant environmental challenges due to large-scale accumulation and potential leaching of toxic elements like **Arsenic (As)** [1] [2]. In alkaline soil environments, such as those in the Wudong Coal Mine region in Xinjiang, Arsenic leaching and accumulation can be significant [1] [3]. Simultaneously, **magnesium (Mg)**-based materials have shown promise in heavy metal stabilization and **carbon dioxide (CO₂) mineralization** processes [4].

These application notes outline a methodology for creating **granular coal gangue functionalized with magnesium** specifically for arsenic adsorption and stabilization. The protocol leverages thermal activation to enhance coal gangue reactivity and employs magnesium salts for functionalization, creating a cost-effective material for environmental remediation [5] [4].

Materials and Specifications

Raw Coal Gangue Preparation

- **Source:** Obtain coal gangue from mining operations (e.g., Muxinpo Coal Mine, Chongqing, or Wudong Coal Mine, Xinjiang) [1] [5].
- **Composition:** Ensure high content of SiO_2 (~54%) and Al_2O_3 (~20%) as primary inorganic components, with Fe_2O_3 , CaO , and MgO as secondary components [2] [5].
- **Processing:** Crush and sieve to achieve a particle size of 4.75–20 mm for granular applications [5].

Table 1: Typical Chemical Composition of Coal Gangue

Component	Content Range (wt.%)	Notes
SiO_2	54.18%	Major component [2]
Al_2O_3	20.40%	Major component [2]
Fe_2O_3	9.28%	Varies by source [2]
CaO	13.60%	Varies by source [2]
MgO	0.18%	Target for functionalization [2]
Trace Elements (As, Ga, etc.)	< 0.1%	Source of contamination [2]

Chemical Reagents

- **Magnesium Precursor:** Magnesium chloride hexahydrate ($\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$) or magnesium sulfate heptahydrate ($\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$).
- **Alkaline Activator:** Sodium hydroxide (NaOH) pellets.
- **Reactive Silica Source:** Sodium silicate (Na_2SiO_3) solution (optional for enhanced activation).

Experimental Protocols

Protocol 1: Thermal Activation of Coal Gangue

Objective: To enhance the chemical reactivity and porosity of coal gangue for subsequent functionalization.

Workflow:

Procedure:

- **Crushing and Sieving:** Mechanically crush raw coal gangue and sieve to obtain a granular fraction of **4.75–20 mm** [5].
- **Drying:** Dry the graded gangue in a blast drying oven at **60°C for 24 hours** to remove free moisture [4].
- **Calcination:**
 - Transfer dried gangue to a muffle furnace (e.g., YTH-5-12).
 - Apply a heating rate of **5°C/min** until reaching the target temperature of **700–800°C** [5].
 - Hold at the target temperature for **120 minutes** [5].
 - *Note: Calcination at 700–800°C maximizes the conversion of kaolinite to amorphous, highly reactive metakaolin and active $\text{SiO}_2/\text{Al}_2\text{O}_3$, which enhances subsequent reactions [5] [4].*
- **Cooling:** Allow the calcined gangue to cool naturally at room temperature (e.g., 24°C) for at least 2 hours [5]. The product will exhibit a color change from gray-black to bright red.

Quality Control:

- Monitor weight loss; expect **~9.5% weight reduction** at 800°C due to removal of carbon and chemically bound water [5].
- Confirm amorphization of crystalline phases using **X-Ray Diffraction (XRD)**.

Protocol 2: Magnesium Functionalization

Objective: To coat the thermally activated coal gangue with a reactive magnesium silicate/hydroxide layer for arsenic adsorption.

Procedure:

- **Solution Preparation:** Prepare a 1.0–2.0 M Mg^{2+} solution by dissolving the magnesium salt in deionized water. Add a 1.0 M NaOH solution dropwise under stirring until the pH reaches **10.0–11.0** to form a magnesium hydroxide suspension.
- **Impregnation:**
 - Immerse the thermally activated gangue granules in the magnesium suspension using a solid-to-liquid ratio of **1:5 (w/v)**.
 - Agitate the mixture on an orbital shaker at 150 rpm for **6–8 hours** at room temperature.
- **Aging and Drying:** Allow the impregnated granules to settle and age for 12 hours. Decant the supernatant and wash the granules gently with deionized water. Dry the product at **105°C for 12 hours**.

- **Curing:** For enhanced stability, cure the dried material at **200–300°C for 1–2 hours** in a muffle furnace to facilitate the formation of magnesium silicate phases.

Protocol 3: Performance Evaluation

3.3.1. Arsenic Adsorption Capacity

Objective: To determine the arsenic removal efficiency of the functionalized material.

Procedure:

- **Arsenic Solution:** Prepare a stock solution of 1000 mg/L As (e.g., from $\text{Na}_2\text{HAsO}_4 \cdot 7\text{H}_2\text{O}$). Dilute to prepare test solutions of 10–100 mg/L As, adjusting the pH to simulate target conditions (e.g., pH ~8 for alkaline mine drainage).
- **Batch Adsorption:**
 - Add a known mass (e.g., 1.0 g) of functionalized gangue to a series of flasks containing 100 mL of different As concentration solutions.
 - Agitate on a shaker (150 rpm) for a predetermined time (e.g., 2–24 h) at room temperature.
 - Filter the solution and analyze the filtrate for residual As concentration using **Inductively Coupled Plasma Optical Emission Spectrometry (ICP-OES)** [4].
- **Calculation:**
 - **Adsorption Capacity (q_e , mg/g)**
 - **Removal Efficiency (%)**

Table 2: Arsenic Adsorption Performance Metrics

Parameter	Formula	Target Value
Adsorption Capacity (q_e)	$q_e = (C_0 - C_e) * V / m$	> 90% capacity utilization [1]
Removal Efficiency	Removal (%) = $(C_0 - C_e) / C_0 * 100\%$	> 90% [1]
Leaching Concentration	-	< 0.01 mg/L (China Class III Groundwater Std) [1]

C_0 : Initial As concentration (mg/L); C_e : Equilibrium As concentration (mg/L); V : Solution volume (L); m : Mass of adsorbent (g).

3.3.2. Leaching Test

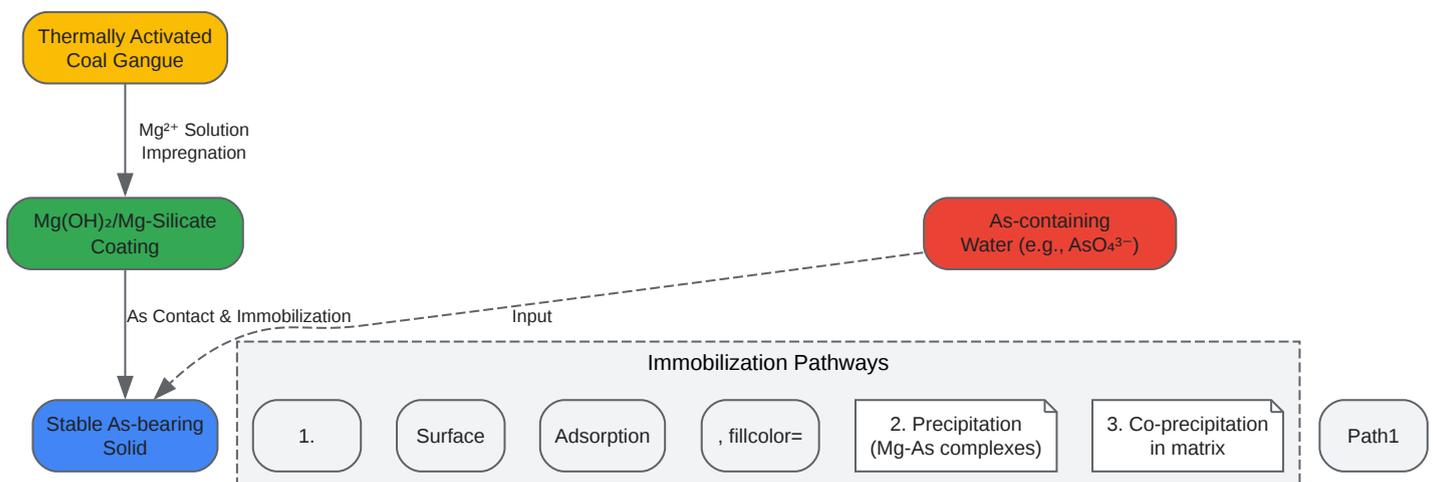
Objective: To evaluate the stability of the solidified/stabilized product and immobilized arsenic.

Procedure:

- **Monolith Preparation:** Mix the arsenic-laden functionalized gangue with a stabilizer blend (e.g., **Cement-Fly ash-Desulfurized gypsum (CFD)**) and compact [1].
- **Leaching Test:** Subject the monolith to a standard leaching test (e.g., TCLP, or China's HJ/T 299-2007).
- **Analysis:** Measure As concentration in the leachate. The target is **< 0.01 mg/L** to meet China's Class III groundwater quality standards [1].

Mechanism of Action

The following diagram illustrates the proposed mechanism for arsenic removal by magnesium-functionalized coal gangue.



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Key Mechanisms:

- **Enhanced Reactivity:** Thermal activation at **700–800°C** converts kaolinite in gangue to amorphous metakaolin and active $\text{SiO}_2/\text{Al}_2\text{O}_3$, creating a more reactive surface [5] [4].
- **Magnesium Layer:** The impregnation process forms a reactive layer of **magnesium hydroxide ($\text{Mg}(\text{OH})_2$)** and/or **magnesium silicate** on the gangue surface.
- **Arsenic Immobilization:** Arsenate (AsO_4^{3-}) ions in solution are removed through:
 - **Adsorption** onto the high-surface-area magnesium coating.
 - **Surface complexation** and precipitation as low-solubility **magnesium arsenate** complexes.
 - **Physical encapsulation** within the stabilized matrix when used with cementitious binders like CFD, which can produce calcium silicate hydrate (C-S-H) gels that densify the structure and trap arsenic [1] [6].

Data Presentation and Analysis

Table 3: Summary of Key Performance Data from Relevant Studies

Material/Study	Key Process	Performance Outcome	Reference
CFD Stabilized Soil	14.5% CFD content for backfilling	As adsorption >90%; Leaching < 0.01 mg/L	[1] [3]
Thermally Activated Gangue Concrete	Calcination at 700-800°C	15.6-22.8% increase in compressive strength; denser ITZ	[5]
Composite Activated Gangue	Mechanical + Thermal activation	Achieved 0.53% CO_2 mineralization capacity	[4]
Gallium Extraction from Gangue	Acid leaching (6 mol/L, 100°C, 6h)	95% extraction rate for valuable elements	[7]

Troubleshooting and Optimization

- **Low Arsenic Adsorption:**
 - Verify calcination temperature. Temperatures below 700°C may not fully activate the gangue, while exceeding 900°C can cause sintering and reduce surface area [5] [4].
 - Check the pH during functionalization. A pH of 10–11 is critical for optimal $\text{Mg}(\text{OH})_2$ formation.

- Consider composite activation (mechanical milling followed by thermal activation) to further increase specific surface area and reactivity [4].
- **High Arsenic Leaching:**
 - Ensure the stabilizer blend (e.g., CFD) content is sufficient (>14.5%) to develop adequate unconfined compressive strength (>350 kPa) and a dense microstructure for encapsulation [1].
- **Material Integrity:**
 - If the granules disintegrate, optimize the curing step post-functionalization to strengthen the Mg-coating.

Conclusion

The protocol for **magnesium-functionalized granular coal gangue** provides a viable and sustainable pathway for **arsenic remediation**, turning a voluminous waste product into a valuable resource. The key to success lies in the precise **thermal activation** of the gangue and the effective formation of a reactive magnesium coating. This approach aligns with the principles of a circular economy, offering a low-cost solution for mitigating environmental pollution from both coal gangue piles and arsenic contamination.

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References

1. Application of modified solidified soil in in-situ backfilling of coal ... [pubmed.ncbi.nlm.nih.gov]
2. Trace Elements in Coal : A Review | IntechOpen Gangue [intechopen.com]
3. of modified solidified soil in in-situ backfilling of Application ... coal [link.springer.com]
4. Frontiers | Investigation on the activation mechanisms of coal ... gangue [frontiersin.org]
5. Multiscale investigation of thermally activated coal aggregate... gangue [nature.com]
6. Research on the properties of polymer stabilized coal ... gangue [nature.com]
7. Orthogonal Experimental Research the Gangue in Gallium Extraction... [sciencepg.com]

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